

Paxalisib circulating tumor cell reduction validation

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Compound Focus: Paxalisib

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Evidence for Paxalisib's CTC-Reducing Activity

Evidence Context	Key Findings on CTC/Cluster Reduction	Supporting Data & Mechanism
Clinical: mTNBC (Phase 1b)	>50% reduction in total CTC count and CTC clusters after first 21-day treatment cycle [1] [2].	Rapid reduction (within 21 days); reduction in mesenchymal phenotype in remaining CTCs, associated with lower metastatic potential [1] [2].
Preclinical: ATRT (In Vivo)	Demonstrated synergy in dual-pathway inhibition to slow tumor growth and increase apoptosis, a process linked to reducing metastatic dissemination [3].	Combined with MEK inhibitor Mirdametinib ; Bliss synergy score: 16.77 ; significantly extended median survival in mouse models [3].

Detailed Experimental Protocols

For researchers looking to understand the depth of validation, here are the methodologies from the key studies.

- **Clinical Study in mTNBC (Phase 1b)** [1] [2]:

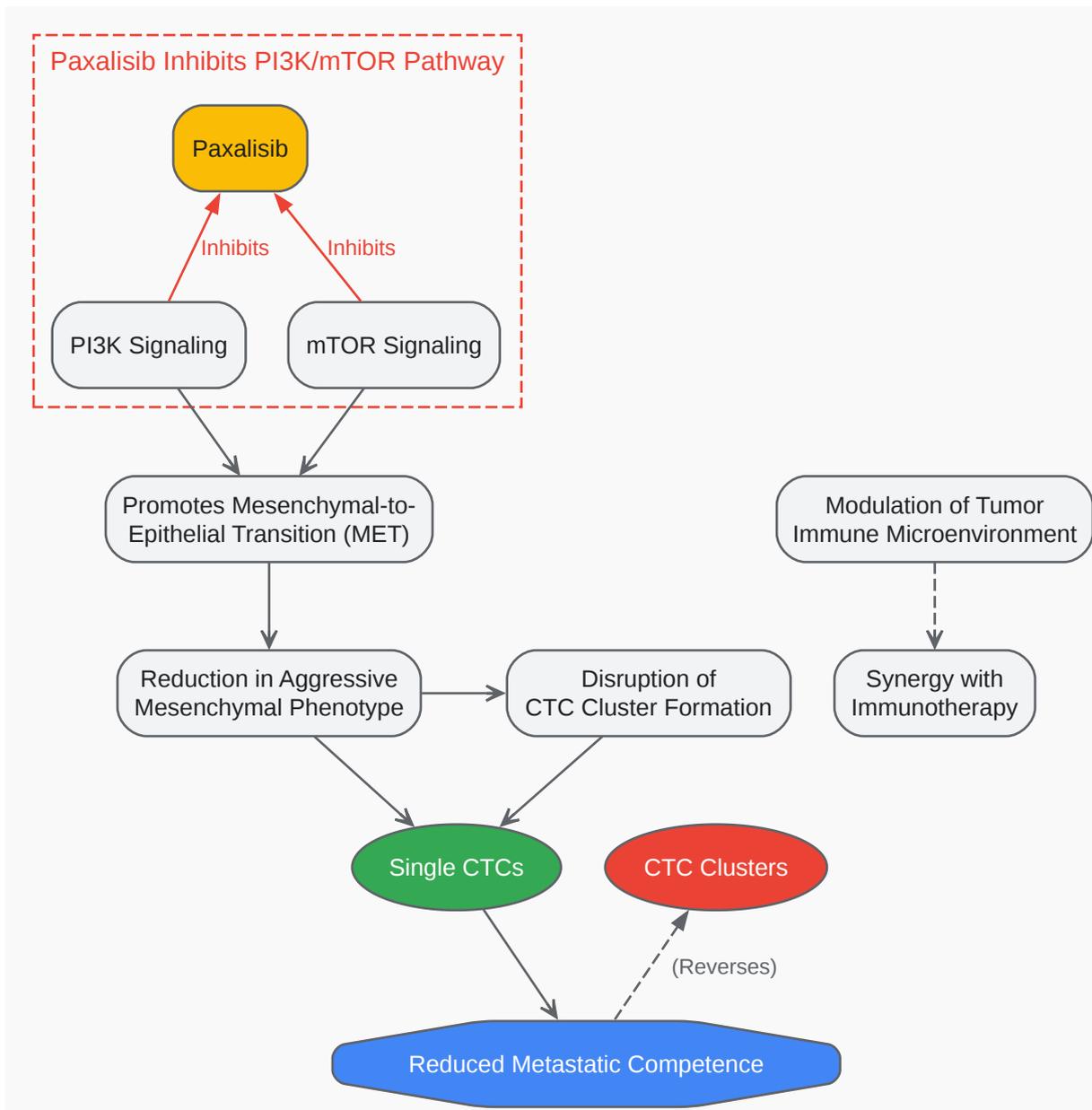
- **Intervention:** **Paxalisib** combined with pembrolizumab (an anti-PD-1 immunotherapy) and standard chemotherapy.
 - **Patient:** 61-year-old female with metastatic triple-negative breast cancer to the lung.
 - **CTC Measurement:** CTC counts and clusters were analyzed from patient blood samples after the first 21-day cycle of treatment. The specific technology used (e.g., CellSearch or other platform) was not detailed in the press release.
 - **Phenotypic Analysis:** Remaining CTCs were analyzed for a reduction in markers associated with a mesenchymal state.
- **Preclinical Study in ATRT [3]:**
 - **Models:** Orthotopic xenograft models of Atypical Teratoid/Rhabdoid Tumors (ATRT) in mice.
 - **Interventions:** **Paxalisib** as a monotherapy and in combination with the MEK inhibitor Mirdametinib.
 - **Synergy Calculation:** The **Bliss synergy model** was used to quantify the interaction between the two drugs, with a score above 0 indicating synergy.
 - **Endpoints:** Tumor growth, median survival, and levels of apoptosis and cell senescence (measured via Western Blot for markers like cPARP, pRB, P21, P16).

Mechanism of Action & Signaling Pathways

Paxalisib is a brain-penetrant, dual inhibitor of the PI3K and mTOR pathways [1]. Its effect on CTCs is believed to stem from its ability to:

- **Promote Mesenchymal-to-Epithelial Transition (MET):** This reduces the aggressive, invasive nature of cancer cells, making them less likely to metastasize and potentially more vulnerable to other therapies [1].
- **Disrupt CTC Clusters:** Preclinical data suggests the combination of **paxalisib** and immunotherapy is particularly effective at disrupting multicellular CTC clusters, which are up to 100 times more efficient at seeding new metastases than single CTCs [1] [2].
- **Synergize with Immunotherapy:** By modulating the tumor immune microenvironment and impacting epigenetic regulators like EZH2, **paxalisib** may help make tumors more visible to the immune system, thereby enhancing the effect of drugs like pembrolizumab [1].

The diagram below illustrates this multi-faceted mechanism.



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Current Status and Comparative Context

- **Regulatory Status:** **Paxalisib** is investigational and has not yet been approved for commercial use. It has received several FDA designations (Orphan Drug, Fast Track) for brain cancers [4].
- **Comparative Data Gap:** As of the latest data, there are no published head-to-head clinical trials comparing **paxalisib**'s effect on CTCs directly against other PI3K inhibitors. Its most compelling differentiators in the available data are its **significant brain-penetration** and the emerging clinical evidence of rapid CTC reduction in a difficult-to-treat cancer like mTNBC [1] [2].

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References

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3. ATRT-16. THE PI3K INHIBITOR PAXALISIB COMBINES ... [pmc.ncbi.nlm.nih.gov]
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